

Independent Verification of ASN02563583's Mechanism of Action: A Comparative Guide

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Compound of Interest

Compound Name: ASN02563583

Cat. No.: B15610363

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This guide provides an objective comparison of **ASN02563583**, a known GPR17 agonist, with other alternative compounds. The performance of these molecules is evaluated based on supporting experimental data from various functional assays. This document is intended for researchers, scientists, and drug development professionals working on G protein-coupled receptors (GPCRs) and associated neurological disorders.

Introduction to GPR17 and its Ligands

G protein-coupled receptor 17 (GPR17) is a receptor that plays a crucial role in the central nervous system, particularly in the process of myelination. It is recognized as a dual receptor, responding to both uracil nucleotides and cysteinyl-leukotrienes.[1][2][3] GPR17 is coupled to G α i and G α q proteins, leading to the inhibition of adenylyl cyclase and an increase in intracellular calcium levels.[1][4] The modulation of GPR17 activity is a promising therapeutic strategy for neurodegenerative diseases. This guide focuses on **ASN02563583**, a potent GPR17 agonist, and compares its activity with other known GPR17 modulators, including the agonist MDL29951 and the antagonists Pranlukast and HAMI-3379.

Comparative Analysis of GPR17 Ligands

The following tables summarize the quantitative data for **ASN02563583** and its comparators in key functional assays that characterize their interaction with the GPR17 receptor.

Table 1: Agonist Activity at GPR17

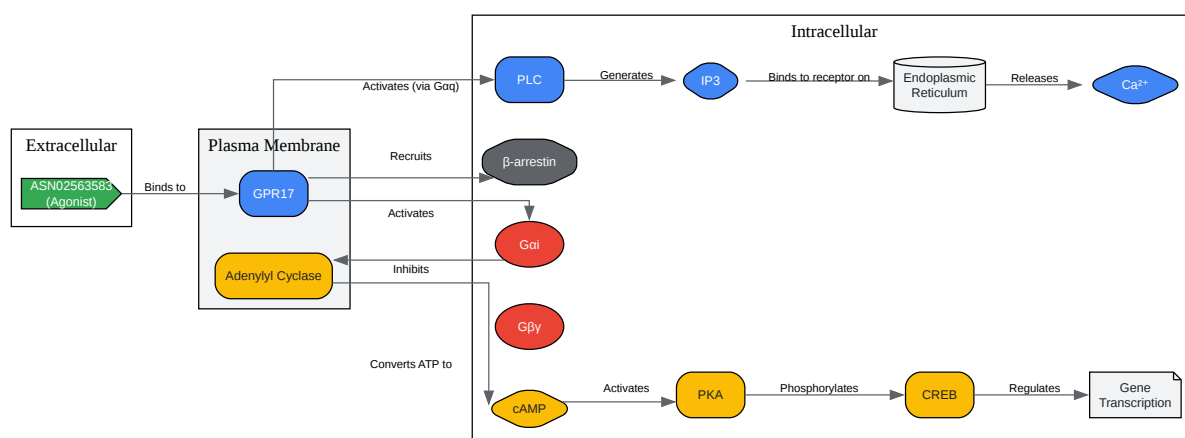
Compound	Assay Type	Cell Line	Parameter	Value	Reference
ASN02563583	[³⁵ S]GTPγS Binding	-	IC ₅₀	0.64 nM	[5]
MDL29951	[³⁵ S]GTPγS Binding	1321N1-hGPR17	EC ₅₀	7 nM - 6 μM	[6]
MDL29951	cAMP Assay	1321N1-GPR17	EC ₅₀	1.9 nM	[7]
MDL29951	Calcium Mobilization	SNB19	EC ₅₀	26.33 μM	[8]
MDL29951	Calcium Mobilization	LN229	EC ₅₀	41.93 μM	[8]
MDL29951	β-arrestin Recruitment	U2OS-GPR17	EC ₅₀	0.34 μM	[7]

Table 2: Antagonist Activity at GPR17

Compound	Assay Type	Cell Line	Parameter	Value	Reference
Pranlukast	GPR17 Antagonist	-	-	Non-selective	[9]
HAMI-3379	β-arrestin Recruitment	U2OS-GPR17	IC ₅₀	8.2 μM	[7]
HAMI-3379	Calcium Mobilization	1321N1-GPR17	IC ₅₀	8.1 μM	[10]
HAMI-3379	cAMP Assay	1321N1-GPR17	IC ₅₀	1.5 μM	[7]

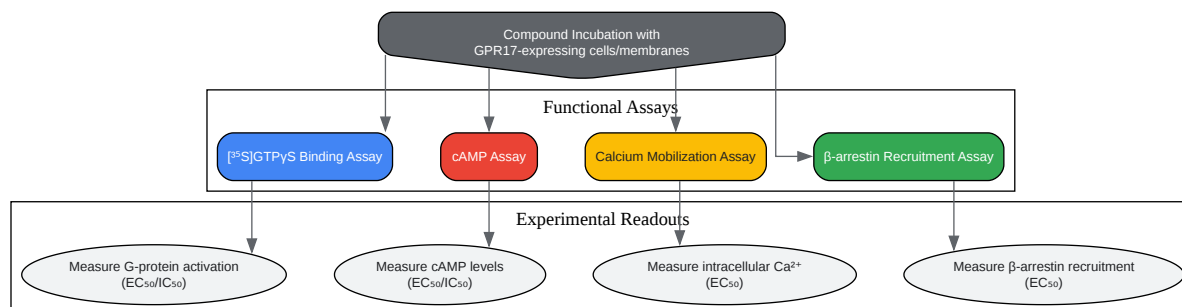
Signaling Pathways and Experimental Workflows

To visualize the mechanism of action and the experimental procedures used to characterize these compounds, the following diagrams are provided.



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Caption: GPR17 Signaling Pathway upon Agonist Binding.



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